

Long-term storage and stability of AZ10606120 dihydrochloride solutions

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Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B1665886 Get Quote

Technical Support Center: AZ10606120 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage and stability of **AZ10606120 dihydrochloride** solutions.

Frequently Asked Questions (FAQs)

Q1: How should solid AZ10606120 dihydrochloride be stored for long-term stability?

For long-term storage, solid **AZ10606120 dihydrochloride** should be kept at -20°C for up to three years.[1][2][3] Some suppliers suggest storage at 4°C or desiccated at room temperature for shorter periods.[4][5] Always refer to the manufacturer's specific recommendations provided on the product's datasheet.

Q2: What is the recommended solvent for preparing stock solutions of **AZ10606120** dihydrochloride?

Dimethyl sulfoxide (DMSO) and water are common solvents for preparing stock solutions of **AZ10606120 dihydrochloride**. DMSO allows for higher concentrations compared to water. It is crucial to use anhydrous DMSO as the solvent is hygroscopic, and absorbed moisture can impact solubility.[1][4]



Q3: What are the recommended storage conditions and shelf-life for stock solutions?

Stock solutions of **AZ10606120 dihydrochloride** in DMSO can be stored at -80°C for 6 months to a year, or at -20°C for up to one month.[1][2][4] To maintain the integrity of the solution, it is highly recommended to prepare aliquots to avoid repeated freeze-thaw cycles.[1] [3][4]

Q4: Can I dissolve AZ10606120 dihydrochloride in PBS?

It is noted that this compound is not soluble in PBS solution and should not be used for administration.[1]

Q5: Are there any special handling instructions for preparing aqueous solutions?

Yes, if you are preparing a stock solution in water, it is recommended to filter and sterilize it using a 0.22 µm filter before use.[4] Sonication may also be necessary to achieve complete dissolution in both water and DMSO.[2][4]

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	- Incomplete dissolution due to insufficient mixing or solvent volume Use of non-anhydrous DMSO.[1][4]	- Vortex or sonicate the solution to aid dissolution.[2] [4]- Ensure you are using fresh, anhydrous DMSO Gently warm the solution if the compound's stability at higher temperatures is not a concern (refer to product datasheet).
Precipitation Observed in Stored Solutions	- Solution concentration is too high for the storage temperature Repeated freeze-thaw cycles.[1][3][4]	- Before use, allow the vial to equilibrate to room temperature and vortex to ensure the compound is fully dissolved Prepare smaller aliquots of the stock solution to minimize freeze-thaw cycles.
Inconsistent Experimental Results	- Degradation of the compound due to improper storage Inaccurate concentration of the stock solution.	- Always follow the recommended storage conditions for both solid compound and stock solutions Use freshly prepared stock solutions or solutions that have been stored correctly at -80°C Recalibrate the concentration of your stock solution if degradation is suspected.

Data Presentation Storage Conditions and Stability



Form	Storage Temperature	Duration	Citations
Solid (Powder)	Room Temperature	Short-term	[5]
4°C	Mid-term	[4]	
-20°C	Up to 3 years	[1][2][3]	
Solution (in DMSO)	-20°C	Up to 1 month	[1][4]
-80°C	6 months - 1 year	[1][2][4]	

Solubility

Solvent	Maximum Concentration	Notes	Citations
Water	3.03 mM - 25 mM	Sonication may be required.	[2][4]
DMSO	16.15 mM - 199.8 mM	Use of fresh, anhydrous DMSO and sonication is recommended.	[1][2][4]

Experimental Protocols Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Equilibration: Allow the vial of solid **AZ10606120 dihydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: Based on the molecular weight of AZ10606120 dihydrochloride (495.48 g/mol), calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 1 mg of the compound, you would add 201.8 μL of DMSO.
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.



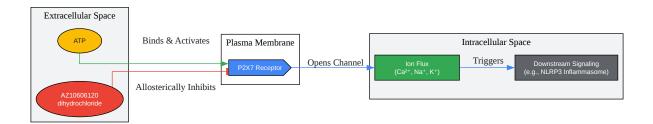
- Mixing: Vortex the vial and, if necessary, sonicate briefly to ensure the compound is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for long-term stability.

Protocol for Assessing Solution Stability (General Guideline)

- Preparation: Prepare a stock solution of AZ10606120 dihydrochloride in the desired solvent at a known concentration.
- Initial Analysis: Immediately after preparation (T=0), analyze the solution using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) to determine the initial purity and concentration.
- Storage: Store aliquots of the solution under the desired storage conditions (e.g., -20°C, -80°C, 4°C, room temperature).
- Time-Point Analysis: At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot and re-analyze it using the same analytical method.
- Data Comparison: Compare the purity and concentration at each time point to the initial (T=0) data to determine the extent of degradation.

Mandatory Visualizations

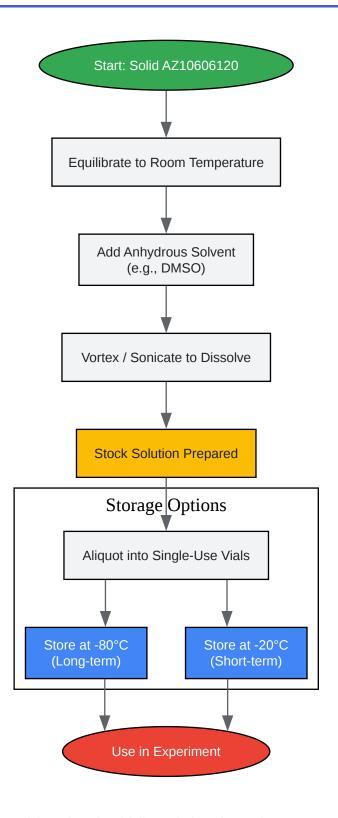




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Caption: P2X7 Receptor Signaling and Inhibition by AZ10606120.





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Caption: Workflow for Solution Preparation and Storage.



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